

2-Chloro-6-nitrotoluene chemical structure and isomers

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Compound of Interest

Compound Name: 2-Chloro-6-nitrotoluene

Cat. No.: B1664060

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An In-depth Technical Guide to **2-Chloro-6-nitrotoluene**: Structure, Isomers, and Experimental Protocols

Abstract

This technical guide provides a comprehensive overview of **2-Chloro-6-nitrotoluene**, a significant chemical intermediate in the synthesis of various organic compounds. The document details its chemical structure, explores its relationship with other chloronitrotoluene isomers, and presents a comparative analysis of their physicochemical properties. Furthermore, this guide outlines detailed experimental protocols for the synthesis and analysis of **2-Chloro-6-nitrotoluene**, offering valuable insights for researchers, scientists, and professionals in drug development and chemical manufacturing.

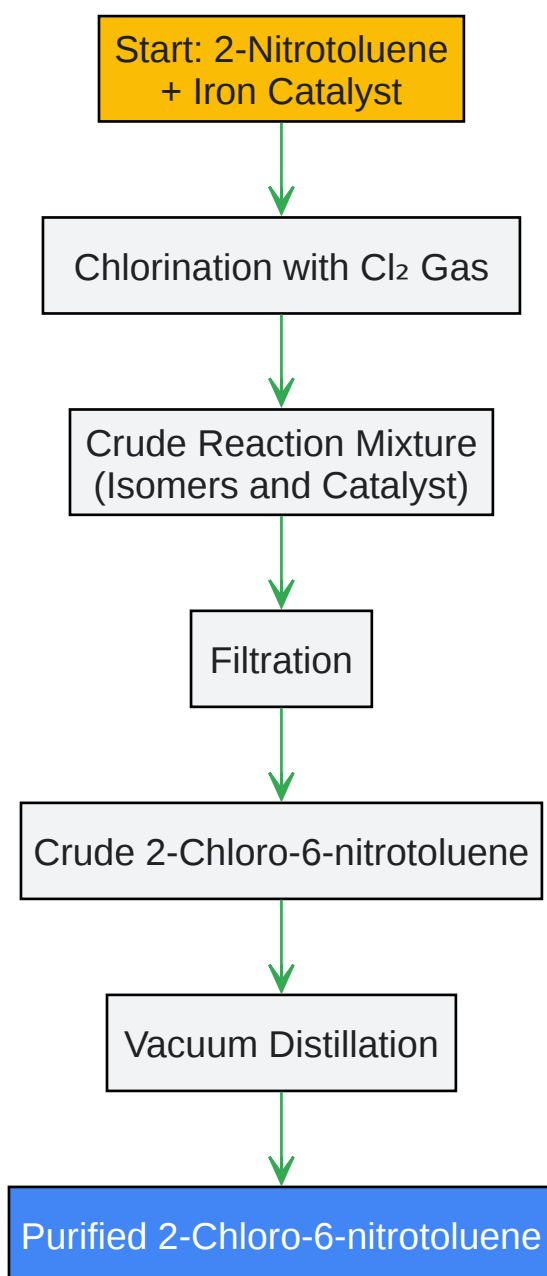
Chemical Structure and Isomerism of Chloronitrotoluene

2-Chloro-6-nitrotoluene is an aromatic organic compound with the chemical formula $C_7H_6ClNO_2$.^{[1][2]} It is a derivative of toluene where two hydrogen atoms on the benzene ring, ortho to the methyl group, have been substituted by a chlorine atom and a nitro group.^{[1][3]} This substitution pattern leads to a specific set of chemical and physical properties that distinguish it from its various isomers.

The general structure of chloronitrotoluene allows for numerous positional isomers, depending on the placement of the chloro and nitro functional groups on the toluene ring. Understanding the structure of these isomers is crucial for predicting their reactivity, designing synthetic pathways, and developing effective purification methods.

Below are the chemical structures of **2-Chloro-6-nitrotoluene** and its common isomers, generated using the DOT language.

Synthesis and Purification of 2-Chloro-6-nitrotoluene



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